

Core Signaling Pathways Modulated by Arenobufagin

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Compound of Interest

Compound Name: Arenobufagin 3-hemisuberate

Cat. No.: B2754198

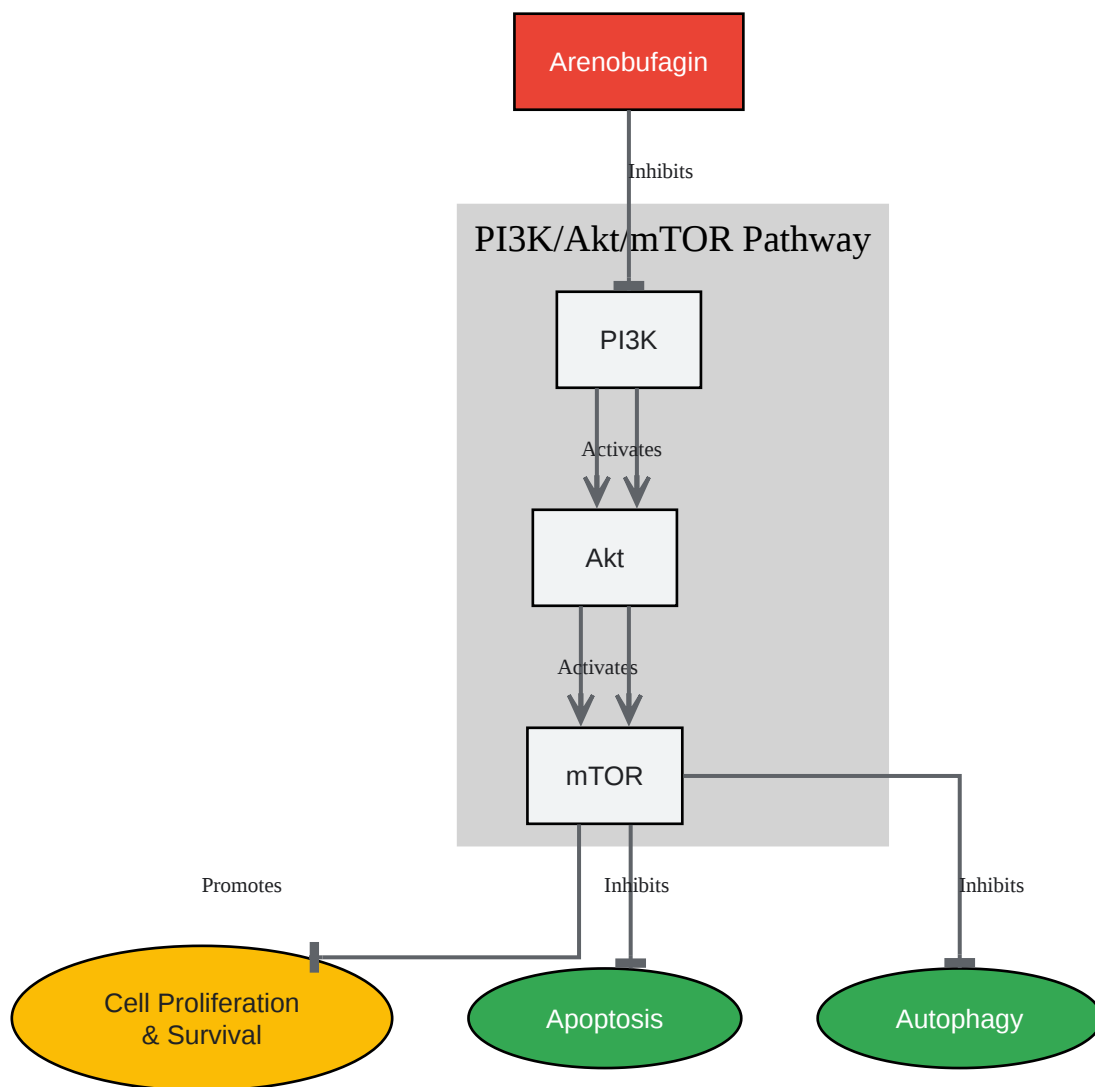
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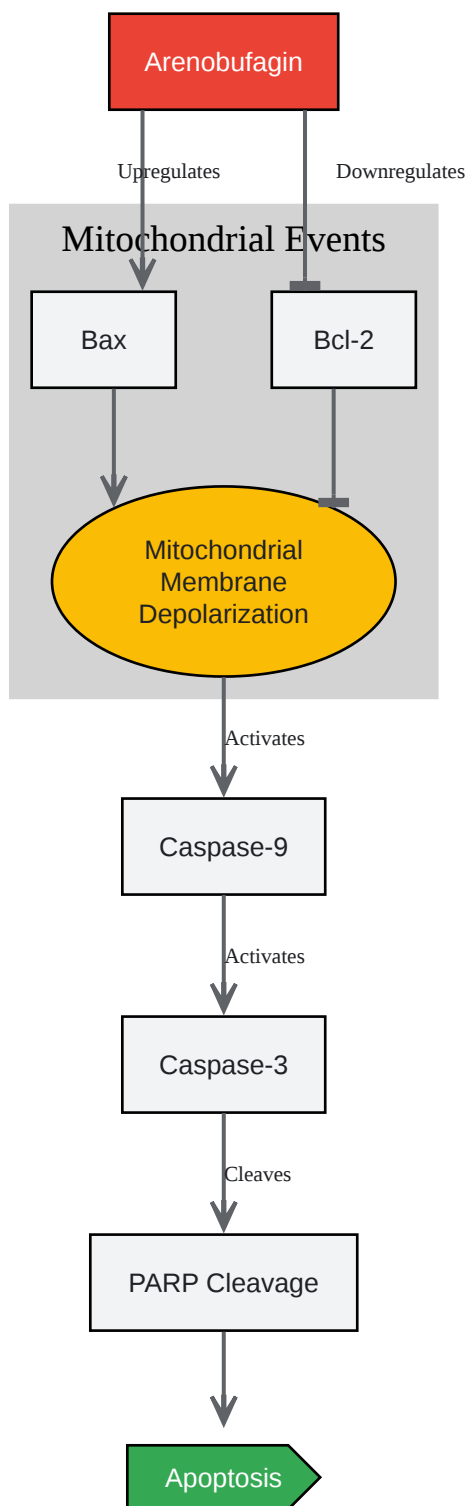
Arenobufagin exerts its potent anti-neoplastic effects by targeting multiple fundamental signaling pathways that govern cell proliferation, survival, apoptosis, and angiogenesis.

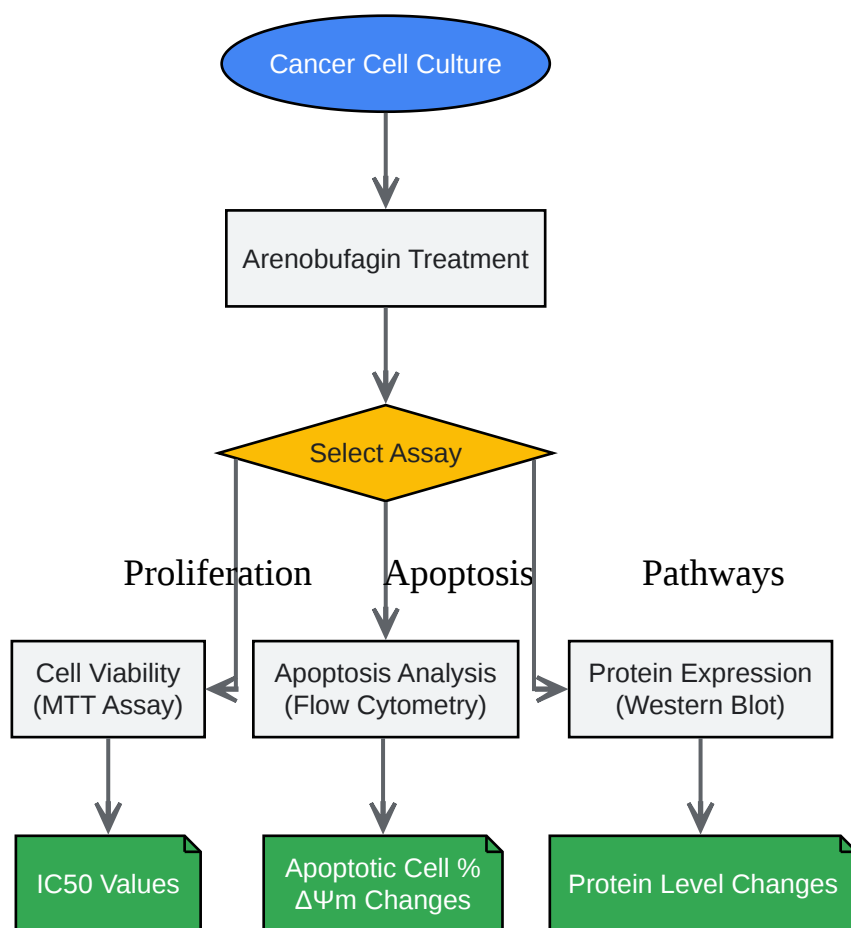
PI3K/Akt/mTOR Pathway

A primary mechanism of arenobufagin's anti-cancer activity is the inhibition of the Phosphoinositide 3-kinase (PI3K)/Protein Kinase B (Akt)/mammalian Target of Rapamycin (mTOR) pathway.^{[2][3][6]} This pathway is a crucial regulator of cell survival, proliferation, and metabolism.^[2]

Arenobufagin has been shown to downregulate the expression of key proteins in this pathway in pancreatic and hepatocellular carcinoma cells.^{[3][6]} Mechanistically, it decreases the phosphorylation levels of Akt and mTOR.^[7] The inhibition of this cascade leads to the induction of both apoptosis and autophagy, two critical processes in controlling cancer cell growth.^{[3][6]}







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- 7. 1 β -OH-arenobufagin induces mitochondrial apoptosis in hepatocellular carcinoma through the suppression of mTOR signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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